

Definitive Chemical Identity & Nomenclature Guide: 1-(2-Bromoethyl)-1H-pyrazole

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Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

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Executive Summary

1-(2-Bromoethyl)-1H-pyrazole (CAS: 119291-22-4) is a specialized heterocyclic building block widely utilized in medicinal chemistry and organic synthesis.^{[1][2][3][4][5]} It serves as a critical electrophile for introducing the pyrazole moiety—a pharmacophore found in numerous anti-inflammatory, analgesic, and kinase-inhibitor drugs—into complex molecular scaffolds.

This technical guide provides an exhaustive analysis of its nomenclature, structural characterization, and synthetic utility, designed to serve as a self-validating reference for research and development professionals.

Part 1: Nomenclature & Identifiers

Precise identification is the first step in reproducible science. The following tables consolidate all recognized synonyms, registry numbers, and linear notations for **1-(2-bromoethyl)-1H-pyrazole** to ensure cross-database interoperability.

Table 1: Synonyms and Chemical Nomenclature

Category	Name / Synonym	Context
IUPAC Name	1-(2-Bromoethyl)-1H-pyrazole	Preferred systematic name.
Common Name	1-(2-Bromoethyl)pyrazole	Widely used in vendor catalogs.
Inverted Name	1H-Pyrazole, 1-(2-bromoethyl)-	Used in CAS and chemical indexing.[2]
Alternative Name	1-Bromo-2-(1H-pyrazol-1-yl)ethane	Emphasizes the ethane backbone.
Alternative Name	1-Bromo-2-pyrazolyethane	Older nomenclature style.
Abbreviation	Py-CH ₂ CH ₂ -Br	Informal laboratory shorthand.

Table 2: Registry Numbers & Database Identifiers

Registry / Database	Identifier	Link / Verification
CAS Registry Number	119291-22-4	
PubChem CID	642215	
MDL Number	MFCD03727235	Symyx / Biovia databases.[2]
Beilstein/Reaxys ID	74075	Organic chemistry database.
Molecular Formula	C ₅ H ₇ BrN ₂	Mass: 175.03 g/mol

Table 3: Linear Notations (Machine-Readable)

Notation Type	String
SMILES	<chem>BrCCN1N=CC=C1</chem>
InChI	InChI=1S/C5H7BrN2/c6-2-5-8-4-1-3-7-8/h1,3-4H,2,5H2
InChIKey	PFSTUXCXMBDZRM-UHFFFAOYSA-N

Part 2: Structural Characterization & Validation

To ensure the integrity of your starting material, the compound must be validated against expected physical and spectroscopic data. The following parameters define the "identity" of the molecule beyond its name.

Physical Properties[2][4][6]

- Appearance: Colorless to light yellow liquid.
- Boiling Point: 80–82 °C at 2 Torr (vacuum distillation is required for purification).
- Density: ~1.55 g/cm³.
- Solubility: Soluble in DCM, Chloroform, DMF, DMSO; limited solubility in water.

Spectroscopic Validation (NMR Logic)

The identity of **1-(2-bromoethyl)-1H-pyrazole** is confirmed by the distinct chemical shifts of the ethyl linker and the pyrazole ring protons.

¹H NMR Profile (Predicted in CDCl₃, 400 MHz):

- Pyrazole Ring (Aromatic Zone):
 - δ 7.5–7.6 ppm (d, 1H): H-3 or H-5 position (deshielded by N).
 - δ 7.4–7.5 ppm (d, 1H): H-5 or H-3 position.
 - δ 6.2–6.3 ppm (t/dd, 1H): H-4 position (shielded relative to H-3/5).
- Ethyl Linker (Aliphatic Zone):
 - δ 4.4–4.6 ppm (t, 2H, J ≈ 6-7 Hz): N-CH₂-. This triplet is significantly deshielded due to the direct attachment to the electronegative pyrazole nitrogen.
 - δ 3.6–3.8 ppm (t, 2H, J ≈ 6-7 Hz): -CH₂-Br. This triplet appears upfield relative to the N-CH₂ group but is deshielded by the bromine atom.

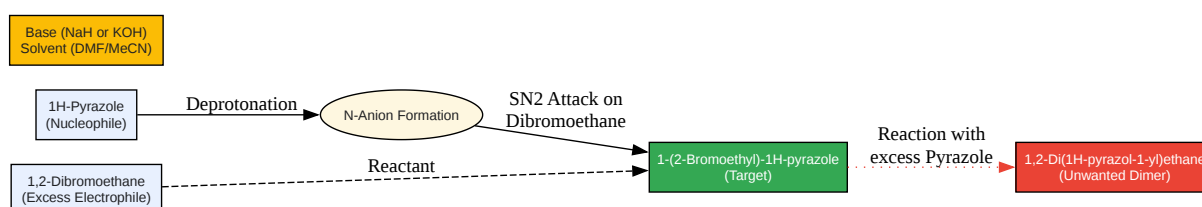
Expert Insight: If the triplet at ~4.5 ppm is missing or shifted significantly upfield, suspect hydrolysis (formation of the alcohol) or lack of alkylation (free pyrazole).

Part 3: Synthetic Utility & Reactivity

Researchers utilize **1-(2-bromoethyl)-1H-pyrazole** primarily as an electrophilic pyrazole donor. The terminal bromide is a good leaving group, allowing nucleophiles (amines, thiols, phenoxides) to displace it, thereby "installing" the pyrazole ring onto a target scaffold.

Synthesis Workflow

The standard synthesis involves the N-alkylation of pyrazole with an excess of 1,2-dibromoethane. Excess dibromide is crucial to prevent the formation of the bis-pyrazole dimer (where one ethyl chain links two pyrazole rings).



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Figure 1: Synthetic pathway for **1-(2-bromoethyl)-1H-pyrazole**, highlighting the critical risk of dimer formation if stoichiometry is uncontrolled.

Key Reactivity: Nucleophilic Substitution

Once synthesized, the molecule acts as a "masked" pyrazole.

- Reaction Type: S_N2 Substitution.
- Mechanism: A nucleophile (Nu⁻) attacks the carbon bearing the bromine, displacing Br⁻.
- Application: Synthesis of pyrazole-containing kinase inhibitors (e.g., modifying the solubility or binding affinity of a drug candidate).

Part 4: Safety & Handling (E-E-A-T)

As an alkylating agent, this compound poses specific hazards. It is chemically designed to react with biological nucleophiles (DNA/Proteins), necessitating strict safety protocols.

GHS Hazard Classification

Hazard Code	Statement	Classification
H315	Causes skin irritation.[2]	Warning
H319	Causes serious eye irritation. [2]	Warning
H335	May cause respiratory irritation.[2][6]	Warning

Handling Protocol:

- Engineering Controls: Always handle inside a certified chemical fume hood.
- PPE: Nitrile gloves (double-gloving recommended due to alkylating potential), safety goggles, and lab coat.
- Storage: Keep refrigerated (2-8°C) and under inert gas (Argon/Nitrogen) to prevent hydrolysis or discoloration over time.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 642215, **1-(2-bromoethyl)-1H-pyrazole**. Retrieved from [\[Link\]](#)

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Sources

- 1. 1-(2-bromoethyl)-3-nitro-1H-pyrazole | 885689-61-2 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. 1-(2-bromoethyl)-1H-pyrazole | C₅H₇BrN₂ | CID 642215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemrevlett.com [chemrevlett.com]
- 4. researchgate.net [researchgate.net]
- 5. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 6. fishersci.com [fishersci.com]
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